

Application of Punicalagin in Cancer Cell Line Studies: Application Notes and Protocols

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Punicalagin, a prominent ellagitannin found in pomegranates (Punica granatum), has garnered significant attention in oncological research for its potent anti-cancer properties.[1][2][3] Preclinical studies have demonstrated its ability to impede cancer cell proliferation, induce programmed cell death (apoptosis), and inhibit metastasis across a variety of cancer cell lines. [3][4][5] These effects are attributed to its modulation of critical cellular signaling pathways involved in tumorigenesis and cancer progression.[1][2][3][4][5] This document provides detailed application notes and experimental protocols for studying the effects of punicalagin on cancer cell lines.

Quantitative Data Summary

The following tables summarize the cytotoxic and apoptotic effects of punical agin and pomegranate extracts on various cancer cell lines as reported in the literature.

Table 1: IC50 Values of Pomegranate Extracts and Punicalagin in Various Cancer Cell Lines



Compound/Ext ract	Cancer Cell Line	Cell Type	IC50 Value	Reference
Pomegranate Extract	C4-2	Castration- Resistant Prostate Cancer	42 μg/mL	[6]
Pomegranate Extract	PC3	Castration- Resistant Prostate Cancer	78 μg/mL	[6]
Pomegranate Extract	ARCaPM	Castration- Resistant Prostate Cancer	161 μg/mL	[6]
Pomegranate Extract rich in Punicalagin and Cyanidin Chloride	MCF-7	Breast Cancer	49.08 μg/mL	[7]
Pomegranate Extract encapsulated in AgNPs	MCF-7	Breast Cancer	12.85 μg/mL	[7]
Biodegradable Pt Nanoparticles with Pomegranate Extract	MCF-7	Breast Cancer	17.84 μg/mL (after 48h)	[7]
Pomegranate Leaf Extract	HeLa	Cervical Cancer	100 μg/mL	[7]
Polyphenolic Pomegranate Extract	Ca-22	Oral Cancer	80.53 μg/mL	[7]
Polyphenolic Pomegranate	HSC-2	Oral Cancer	100.34 μg/mL	[7]







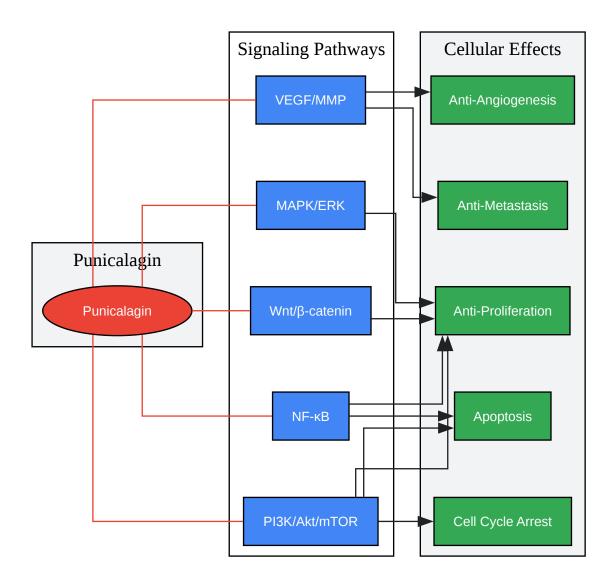
Extract				
Polyphenolic Pomegranate Extract	OC-2	Oral Cancer	108.12 μg/mL	[7]
Pomegranate Seed Oil	KYSE-30	Esophageal Cancer	281.14 μg/mL (after 24h)	[8]

Note: IC50 (Inhibitory Concentration 50) is the concentration of a substance required to inhibit a biological process by 50%.

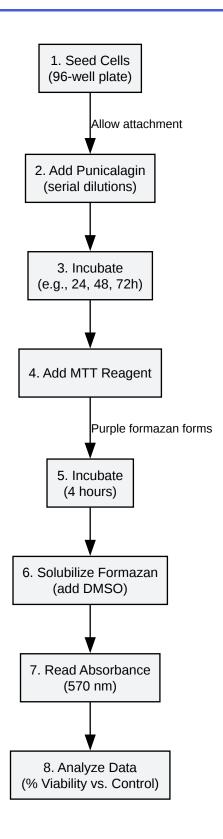
Key Signaling Pathways Modulated by Punicalagin

Punicalagin exerts its anti-cancer effects by targeting multiple signaling pathways crucial for cancer cell survival and proliferation.









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